

Technical Support Center: (-)-Xylariamide A Impurity Profiling

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Compound of Interest

Compound Name: (-)-xylariamide A

Cat. No.: B1248658

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Current Status: Operational Role: Senior Application Scientist Subject: Purity Analysis & Troubleshooting for **(-)-Xylariamide A** (CAS: 853259-88-8)[1]

Executive Summary & Compound Profile

(-)-Xylariamide A is a chlorinated fungal metabolite originally isolated from *Xylaria* sp.[1][2][3][4] Structurally, it is an amide conjugate of 3-chloro-D-tyrosine and a fumaric acid mono-methyl ester.[1]

- Chemical Name: (2R)-3-(3-chloro-4-hydroxyphenyl)-2-[[[(2E)-4-methoxy-4-oxobut-2-enoyl]amino]propanoic acid.[1]
- Critical Structural Features:
 - Chiral Center: (2R) configuration (derived from D-tyrosine).[1]
 - Olefin Geometry: (E)-isomer (trans-double bond).[1]
 - Halogenation: Chlorine at the 3-position of the phenol ring.

- Labile Groups: Methyl ester (susceptible to hydrolysis) and olefin (susceptible to photo-isomerization).[\[1\]](#)

Impurities in these samples generally stem from three sources: biosynthetic congeners (if natural), synthetic byproducts (racemization, coupling errors), or degradation (hydrolysis, photolysis).

Diagnostic Workflows (Q&A Format)

Module A: LC-MS Interpretation & Mass Defect Analysis

Q: I see a co-eluting peak with a mass difference of -34 Da. Is this a fragmentation artifact?

A: It is likely (-)-dechloroxylariamide A, not an artifact.[\[1\]](#)

- Diagnosis: The mass difference between Chlorine (~35 Da) and Hydrogen (~1 Da) is 34 Da. Dechloroxylariamide A is a known biosynthetic precursor and a common synthetic intermediate if the chlorination step is performed late-stage.
- Validation Step: Check the isotopic pattern of the parent ion $(M-H)^-$ or $(M+H)^+$.
 - **(-)-Xylariamide A**: Must show a characteristic 3:1 intensity ratio for the $[M]$ and $[M+2]$ peaks due to the natural abundance of ^{35}Cl and ^{37}Cl .[\[1\]](#)
 - Impurity: The -34 Da peak will exhibit a pure carbon/hydrogen isotope pattern (no M+2 enhancement).[\[1\]](#)

Q: My sample shows a persistent impurity at $[M-14]$. What is the mechanism?

A: This indicates hydrolysis of the methyl ester, resulting in the free dicarboxylic acid derivative.

- Mechanism: The terminal methyl ester is labile. Exposure to slightly basic conditions or prolonged storage in protic solvents (methanol/water) can drive hydrolysis to the free acid form.
- Troubleshooting: Switch your LC mobile phase modifier from acetate/ammonium hydroxide to 0.1% Formic Acid to maintain a lower pH and suppress hydrolysis during analysis.

Module B: Chiral Purity & Stereochemistry

Q: How do I distinguish the natural **(-)-xylariamide A** from its enantiomer (+)-xylariamide A?

A: Standard C18 HPLC cannot separate these enantiomers. You must use Chiral HPLC or optical rotation.

- Context: The natural product contains 3-chloro-D-tyrosine.^{[1][3][4]} Synthetic routes often start with L-tyrosine, yielding (+)-xylariamide A.^[1]
- Protocol (Chiral HPLC):
 - Column: Chiralpak AD-H or OD-H (Amylose/Cellulose based).^[1]
 - Mobile Phase: Hexane:Isopropanol:TFA (80:20:0.1).^[1]
 - Expectation: The enantiomers will have distinct retention times.
- Protocol (Polarimetry):
 - (-)-Xylariamide A**:^[1] to (c 0.1, MeOH).
 - (+)-Xylariamide A**:^[1] (c 0.1, MeOH).
 - Note: If your rotation is near 0, you have a racemic mixture.

Module C: NMR Spectroscopy Troubleshooting

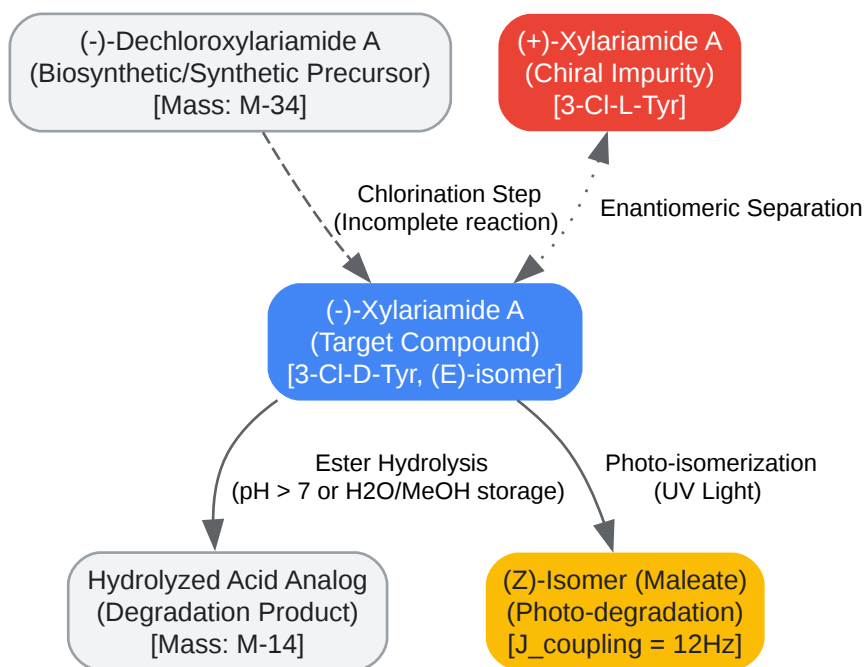
Q: The olefinic protons in my NMR spectrum are showing coupling constants of 12 Hz instead of 15.5 Hz. Why?

A: You have significant (Z)-isomer contamination (Maleic acid derivative).^[1]

- Causality: The (E)-double bond (fumarate moiety) can isomerize to the (Z)-form (maleate) upon exposure to UV light.[1]
- Diagnostic Criteria:
 - (E)-Isomer (Target):
Hz (Trans coupling).
 - (Z)-Isomer (Impurity):
Hz (Cis coupling).
- Corrective Action: Protect samples from light using amber vials. This isomerization is often reversible but difficult to separate preparatively.

Impurity Profile Visualization

The following diagram illustrates the structural relationships between **(-)-xylariamide A** and its primary impurities.



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Caption: Structural relationship map detailing degradation pathways (hydrolysis, photolysis) and synthetic/biosynthetic origins of common impurities.

Quantitative Data Summary: Impurity Markers

Use this table to correlate analytical observations with specific chemical entities.

Impurity Name	Relative Retention (RRT)*	Mass Shift (Δ Da)	Key Diagnostic Feature	Origin
(-)-Dechloroxylariumide A	0.85 - 0.90	-34 Da	No Chlorine Isotope Pattern (M+2 absent)	Precursor / Incomplete Synthesis
Hydrolyzed Acid Analog	0.60 - 0.70	-14 Da	Loss of methyl group; highly polar	Storage degradation (Hydrolysis)
(Z)-Isomer (Maleate)	0.95 - 1.05	0 Da	NMR: Hz (olefin); HPLC shoulder	Light exposure
(+)-Xylariumide A	1.00 (Co-elutes on C18)	0 Da	Positive Optical Rotation ()	Wrong starting material (L-Tyr)

*RRT values are approximate for a standard C18 column (Water/Acetonitrile gradient).

Detailed Experimental Methodologies

Protocol 1: LC-MS Identification of Chlorinated Species

Purpose: To confirm the presence of the chlorine atom and identify dechloro-impurities.

- Instrument Setup: UHPLC coupled to a Q-TOF or Orbitrap Mass Spectrometer.

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Data Analysis (Self-Validating Step):
 - Extract the ion chromatogram for 328.05 (approx $[M+H]^+$ for Xylariamide A).
 - Checkpoint: Inspect the mass spectrum at the peak apex. You MUST observe a peak at 330.05 with approximately 33% intensity of the base peak.
 - If the 330.05 peak is missing: The compound is not chlorinated (likely Dechloroxylariamide A).

Protocol 2: Assessment of Enantiomeric Purity

Purpose: To quantify the ratio of **(-)-Xylariamide A** (D-Tyr) to **(+)-Xylariamide A** (L-Tyr).

- Sample Prep: Dissolve 1 mg of sample in 1 mL of Methanol.
- Polarimetry:
 - Zero the polarimeter with pure methanol.
 - Measure rotation at 25°C using the Sodium D-line (589 nm).[\[1\]](#)
 - Calculation: $\text{Specific Rotation} = \frac{\text{Observed Rotation}}{\text{Path Length (cm)} \times \text{Concentration (g/mL)}}$

where

is observed rotation,

is path length (dm), and

is concentration (g/mL).

- Reference: Natural **(-)-xylariamide A** should read approx -32° .[\[1\]](#)
- Chiral HPLC (Confirmatory):
 - Use a Chiralpak AD-H column.[\[1\]](#)
 - Isocratic elution with Hexane/Isopropanol (80:20).[\[1\]](#)
 - Flow rate: 1.0 mL/min.
 - Detection: UV at 254 nm.

References

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- Davis, R. A., & Kotiw, M. (2005). Synthesis of the fungal natural product **(-)-xylariamide A**. Tetrahedron, 61(39), 9323–9327.[\[1\]](#)
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